

Comparative study of corrosion inhibition by different triazole derivatives

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Compound of Interest

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Triazole Derivatives as Corrosion Inhibitors: A Comparative Analysis

Triazole derivatives have garnered significant attention in the field of materials science and electrochemistry due to their exceptional efficacy as corrosion inhibitors for a wide range of metals and alloys. Their inherent molecular structure, featuring a five-membered ring with three nitrogen atoms, facilitates strong adsorption onto metal surfaces, thereby creating a protective barrier against corrosive environments. This guide provides a comparative study of the corrosion inhibition performance of various triazole derivatives, supported by experimental data and detailed methodologies, to assist researchers and scientists in the selection and development of effective corrosion protection strategies.

Comparative Performance of Triazole Derivatives

The inhibition efficiency of triazole derivatives is influenced by factors such as the nature of the substituents on the triazole ring, the type of metal, and the corrosive medium. The following tables summarize the performance of several triazole derivatives on mild and carbon steel in acidic media, providing a clear comparison of their protective capabilities.

Table 1: Corrosion Inhibition Efficiency of Various Triazole Derivatives on Mild Steel in 1 M HCl

Triazole Derivative	Concentration (M)	Inhibition Efficiency (%) - EIS	Inhibition Efficiency (%) - PDP	Reference
Ethyl 2-(4-phenyl-1H-1,2,3-triazol-1-yl) acetate [Tria-CO ₂ Et]	1.0 x 10 ⁻³	95.3	95.0	[1][2][3]
2-(4-phenyl-1H-1,2,3-triazol-1-yl) acetohydrazide [Tria-CONHNH ₂]	1.0 x 10 ⁻³	95.0	-	[1][2][3]
1-(5-methyl-1-phenyl-1H-1,2,3-triazol-4-yl)ethanone (MPTE)	0.5 x 10 ⁻³	-	95.1	[4]
4-amino-5-ethyl-4H-1,2,4-triazole-3thiol (AETT)	2.58 x 10 ⁻³	-	96.09	[5]
(1-p-tolyl-1H-1,2,3-triazol-4-yl) methanol (TTM)	1.0 x 10 ⁻³	81.0	-	[1][6]
5-hexylsulfanyl-1,2,4-triazole (HST)	1.0 x 10 ⁻³	97.0	-	[1][6]

Table 2: Corrosion Inhibition Efficiency of Triazole Derivatives on Carbon Steel in Acidic Media

Triazole Derivative	Metal	Corrosive Medium	Concentration (ppm)	Inhibition Efficiency (%)	Reference
(Z)-3-(1-(2-(4-amino-5-mercapto-4H-1,2,4-triazol-3-yl)hydrazono)ethyl)-2H-chromen-2-one (TZ1)	Carbon Steel	1 M HCl	-	94.6 (EIS), 94.2 (PDP)	[7]
5-(2-(9H-fluoren-9-ylidene)hydrazineyl)-4-amino-4H-1,2,4-triazole-3-thiol (TZ2)	Carbon Steel	1 M HCl	-	91.8 (EIS), 91.5 (PDP)	[7]
4-methyl-7-(2-(1-(4-nitrophenyl)-1H-1,2,3-triazol-4-yl)ethoxy)-coumarin	Carbon Steel	2 M HCl	75	95.0	[8]

Experimental Protocols

The evaluation of corrosion inhibitor performance relies on a set of standardized electrochemical and gravimetric techniques. The following are detailed methodologies for the key experiments cited in this guide.

Weight Loss Measurements

This conventional method provides a direct measure of the corrosion rate by quantifying the loss in mass of a metal specimen after exposure to a corrosive environment.

- **Specimen Preparation:** Metal coupons of known dimensions are mechanically polished with a series of emery papers of decreasing grit size, degreased with acetone, washed with distilled water, and dried.
- **Initial Weighing:** The initial weight of each coupon is accurately recorded.
- **Immersion:** The coupons are immersed in the corrosive solution (e.g., 1 M HCl) with and without the addition of the triazole inhibitor at a specific concentration and temperature for a predetermined period.
- **Final Weighing:** After the immersion period, the coupons are removed, cleaned to remove corrosion products, dried, and weighed again.
- **Calculation of Inhibition Efficiency (IE%):** $IE\% = [(W_o - W_i) / W_o] \times 100$ where W_o is the weight loss in the absence of the inhibitor and W_i is the weight loss in the presence of the inhibitor.

Electrochemical Measurements

Electrochemical techniques provide rapid and sensitive methods for studying corrosion inhibition mechanisms. These experiments are typically performed in a three-electrode cell containing the working electrode (metal specimen), a reference electrode (e.g., Saturated Calomel Electrode - SCE), and a counter electrode (e.g., platinum wire).

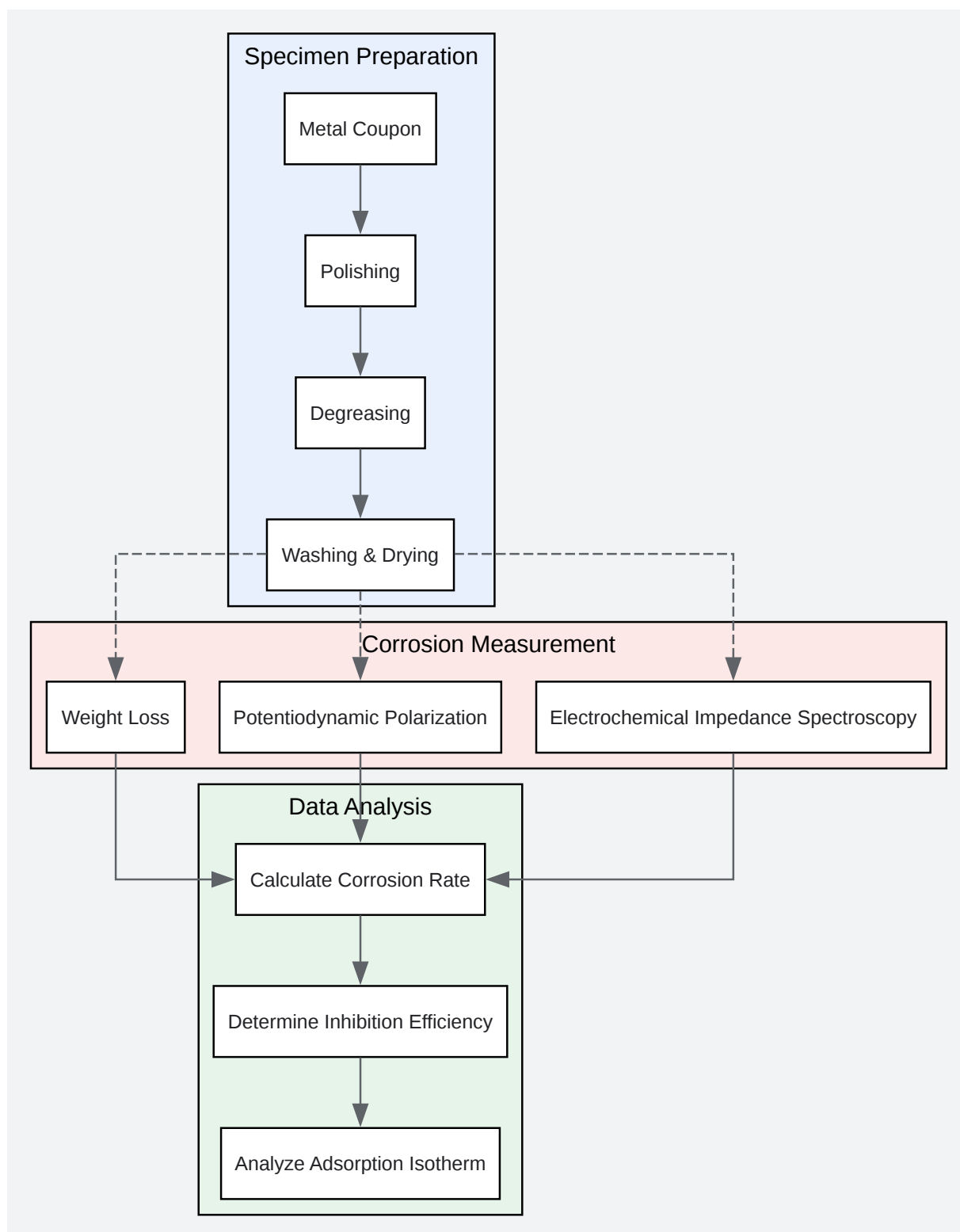
Potentiodynamic Polarization (PDP): This technique involves scanning the potential of the working electrode and measuring the resulting current to determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}). The inhibition efficiency is calculated as: $IE\% = [(i_{corr_o} - i_{corr_i}) / i_{corr_o}] \times 100$ where i_{corr_o} and i_{corr_i} are the corrosion current densities in the absence and presence of the inhibitor, respectively.

Electrochemical Impedance Spectroscopy (EIS): EIS measures the impedance of the metal-solution interface over a range of frequencies. The data is often represented as Nyquist plots. The charge transfer resistance (R_{ct}) is a key parameter obtained from these plots, which is inversely proportional to the corrosion rate. The inhibition efficiency is calculated as: $IE\% =$

$[(R_{cti} - R_{cto}) / R_{cti}] \times 100$ where R_{cti} and R_{cto} are the charge transfer resistances in the presence and absence of the inhibitor, respectively.

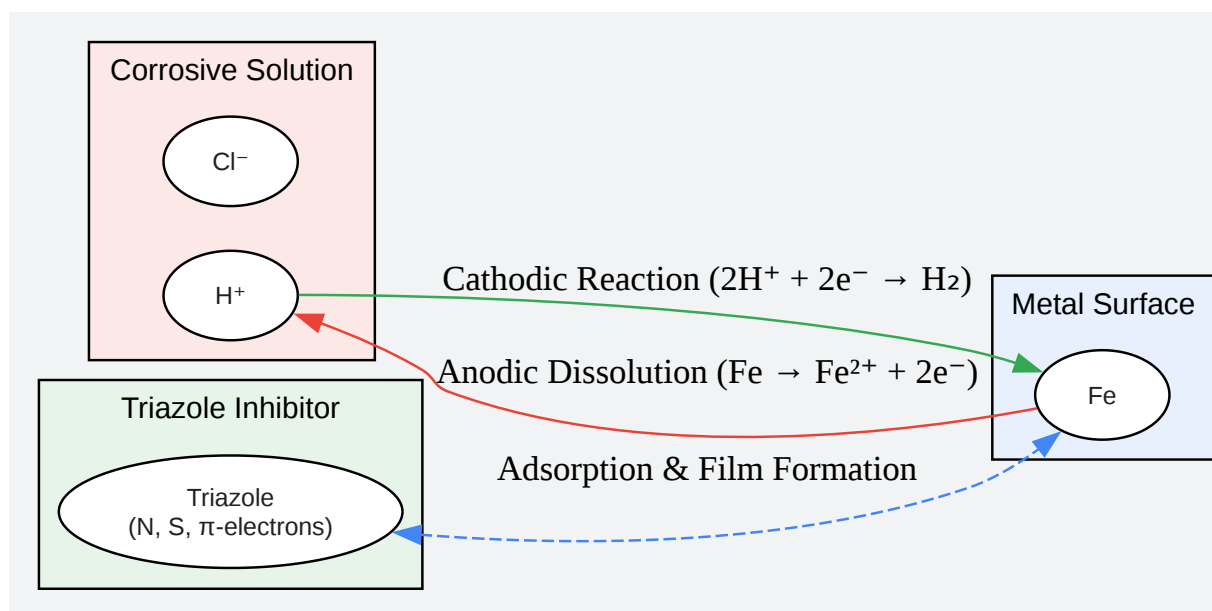
Visualizing Experimental and logical workflows

The following diagrams illustrate the typical workflow for evaluating corrosion inhibitors and the proposed mechanism of action for triazole derivatives.



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Caption: Workflow for Corrosion Inhibitor Evaluation.



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Caption: Corrosion Inhibition Mechanism of Triazoles.

Conclusion

The presented data clearly demonstrates that triazole derivatives are highly effective corrosion inhibitors, with some derivatives achieving efficiencies well above 90%.^{[1][2][3][4][5][6][7][8]}

The performance is dictated by the molecular structure, with the presence of heteroatoms (N, S) and π -electrons playing a crucial role in the adsorption process on the metal surface.^[9] The selection of a specific triazole derivative should be based on the target metal, the nature of the corrosive environment, and the desired level of protection. The standardized experimental protocols outlined in this guide provide a robust framework for the comparative evaluation of existing and novel triazole-based inhibitors.

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